

Application Notes and Protocols for Fmoc-Tyr(Bzl)-OH

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Compound of Interest

Compound Name: *Fmoc-Tyr(Bzl)-OH*

Cat. No.: *B7814861*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed recommendations and protocols for the dissolution of **Fmoc-Tyr(Bzl)-OH**, a key building block in solid-phase peptide synthesis (SPPS) and other applications in drug development and biochemical research.

Introduction

Fmoc-Tyr(Bzl)-OH, or N- α -(9-Fluorenylmethoxycarbonyl)-O-benzyl-L-tyrosine, is an essential amino acid derivative used in the synthesis of peptides. The Fluorenylmethoxycarbonyl (Fmoc) protecting group on the amine and the Benzyl (Bzl) protecting group on the tyrosine side chain are crucial for directing the sequence of amino acid coupling during peptide synthesis. Proper dissolution of this reagent is the first critical step to ensure successful and efficient synthesis.

Solvent Recommendations

Fmoc-Tyr(Bzl)-OH is a hydrophobic molecule and thus exhibits good solubility in a range of polar aprotic organic solvents. The choice of solvent will largely depend on the specific application, such as solid-phase peptide synthesis (SPPS) or the preparation of stock solutions for other assays.

Recommended Solvents:

- N,N-Dimethylformamide (DMF): The most common and highly recommended solvent for dissolving **Fmoc-Tyr(Bzl)-OH** for use in SPPS.
- N-Methyl-2-pyrrolidone (NMP): An alternative to DMF, often used in automated peptide synthesizers.
- Dimethyl Sulfoxide (DMSO): Excellent for preparing high-concentration stock solutions.
- Dichloromethane (DCM): A suitable solvent, particularly for specific steps in peptide synthesis and for analytical purposes.
- Chloroform, Ethyl Acetate, and Acetone: Also effective solvents, though less commonly used for SPPS coupling reactions.^{[1][2]}

Quantitative Solubility Data

The following table summarizes the known solubility of **Fmoc-Tyr(Bzl)-OH** in various solvents. It is important to note that solubility can be affected by factors such as temperature, the purity of both the solute and the solvent, and the presence of moisture.

Solvent	Concentration	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	≥ 30 mg/mL	Room Temperature	Ideal for creating concentrated stock solutions. ^[3]
N,N-Dimethylformamide (DMF)	10 mg/mL (1% w/v)	20°C	This concentration is commonly used for optical rotation measurements and is suitable for SPPS. ^{[1][2]}

Experimental Protocols

Protocol for Dissolving Fmoc-Tyr(Bzl)-OH for Solid-Phase Peptide Synthesis (SPPS)

This protocol describes the standard procedure for preparing a solution of **Fmoc-Tyr(Bzl)-OH** for the coupling step in SPPS.

Materials:

- **Fmoc-Tyr(Bzl)-OH**
- Anhydrous N,N-Dimethylformamide (DMF)
- Glass vial or appropriate reaction vessel
- Magnetic stirrer and stir bar (optional)
- Vortex mixer (optional)
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the required amount of **Fmoc-Tyr(Bzl)-OH** in a clean, dry glass vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMF to achieve the desired concentration for the coupling reaction (typically a 3-5 fold molar excess over the resin loading).
- **Dissolution:**
 - Gently swirl the vial or use a magnetic stirrer to facilitate dissolution.
 - If the compound does not dissolve readily, vortex the mixture for 30-60 seconds.
 - For difficult-to-dissolve batches, sonication in an ultrasonic bath for 5-10 minutes can be effective.

- Gentle warming of the mixture can also aid dissolution, but care should be taken to avoid temperatures that could cause degradation.
- Activation: Proceed with the addition of coupling reagents (e.g., HBTU, HATU) and a base (e.g., DIPEA, NMM) as required by your specific SPPS protocol.^[4]

Protocol for Preparing a Concentrated Stock Solution in DMSO

This protocol is suitable for preparing a stock solution for long-term storage or for applications requiring a high concentration of the amino acid derivative.

Materials:

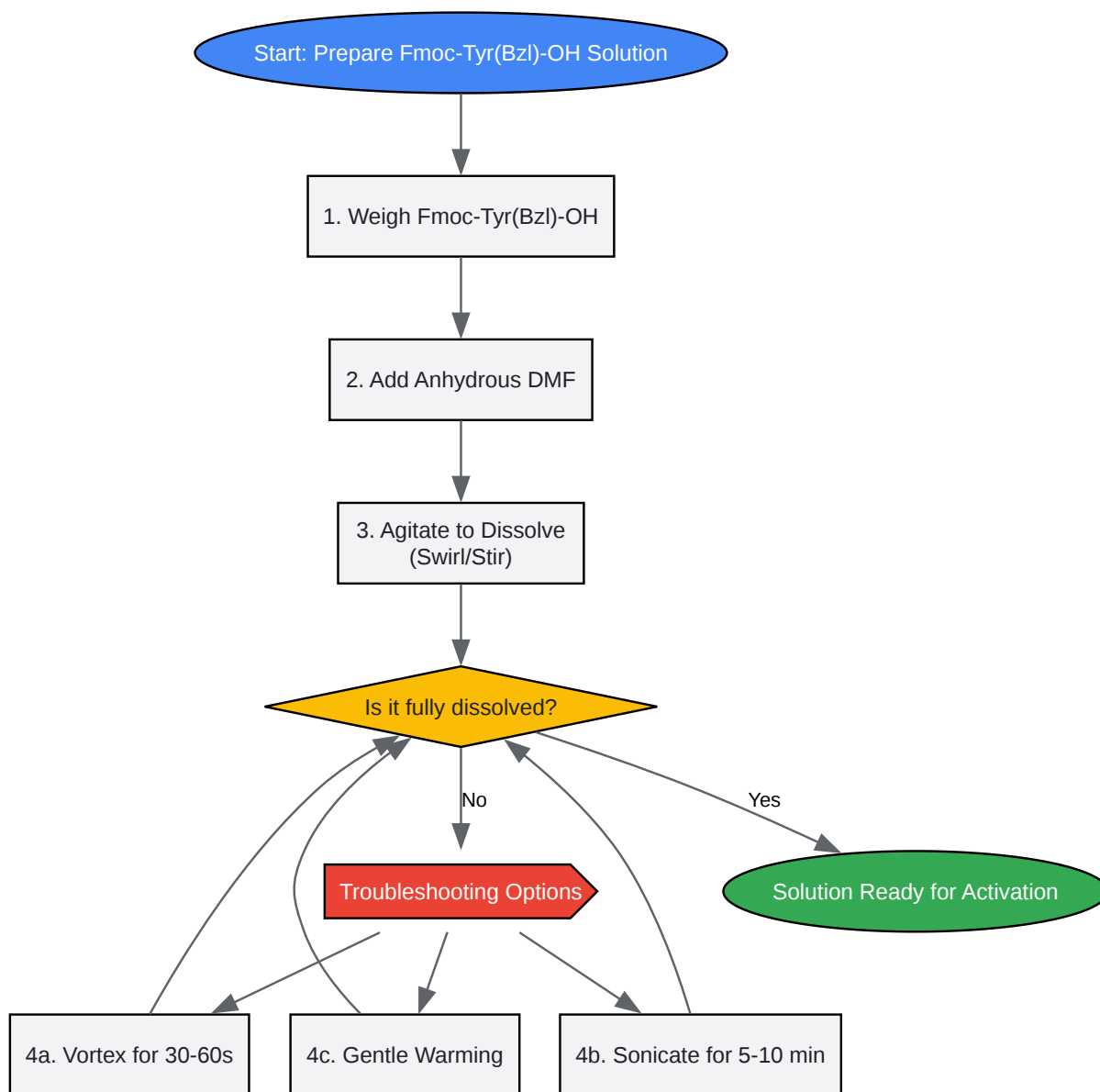
- **Fmoc-Tyr(Bzl)-OH**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or storage vials
- Vortex mixer

Procedure:

- Weighing: Weigh the desired amount of **Fmoc-Tyr(Bzl)-OH** into a suitable storage vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to reach the target concentration (e.g., 30 mg/mL).
- Dissolution: Vortex the mixture vigorously until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.^[3] When stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.^[3]

Visualizations

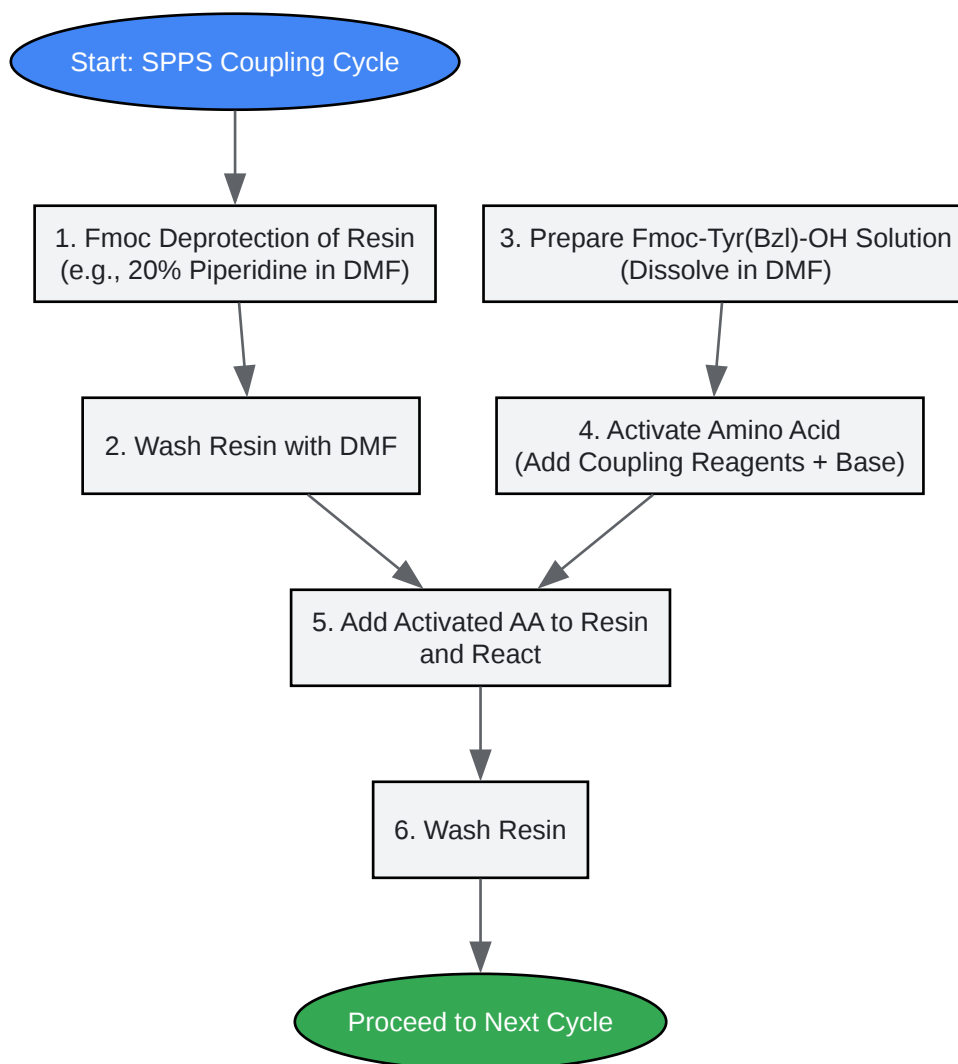
Workflow for Dissolving Fmoc-Tyr(Bzl)-OH for SPPS



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Caption: Workflow for dissolving **Fmoc-Tyr(Bzl)-OH** in DMF.

Logical Flow for Use in an SPPS Coupling Cycle



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References

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- [2. Fmoc-O-benzyl-L-tyrosine | 71989-40-7 \[chemicalbook.com\]](#)
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- [4. Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol - Creative Peptides \[creative-peptides.com\]](#)
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